

3-Chloro-5-methoxypyridine molecular weight

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 3-Chloro-5-methoxypyridine

CAS No.: 95881-83-7

Cat. No.: B183929

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An In-depth Technical Guide to **3-Chloro-5-methoxypyridine** for Advanced Chemical Research

Abstract

This technical guide provides a comprehensive overview of **3-Chloro-5-methoxypyridine**, a pivotal heterocyclic building block in modern medicinal chemistry and drug discovery. The document delineates its fundamental physicochemical properties, details robust synthetic protocols and reactivity patterns, explores its application in the development of therapeutic agents, and outlines critical safety and handling procedures. Designed for researchers, chemists, and drug development professionals, this guide synthesizes theoretical principles with practical, field-proven insights to facilitate its effective utilization in the laboratory.

Part 1: Core Physicochemical and Spectroscopic Profile

A thorough understanding of a molecule's fundamental properties is the bedrock of its successful application in synthesis. **3-Chloro-5-methoxypyridine** is a substituted pyridine ring, a structural motif prevalent in a vast number of FDA-approved drugs. The specific arrangement

of its chloro and methoxy substituents imparts a unique electronic character that dictates its reactivity and utility.

Key Molecular Identifiers and Properties

Quantitative data for **3-Chloro-5-methoxypyridine** are summarized below. These values are essential for stoichiometric calculations, analytical characterization, and regulatory documentation.

Property	Value	Source
Molecular Formula	C ₆ H ₆ ClNO	[1][2]
Molecular Weight	143.57 g/mol	[1][2]
CAS Number	95881-83-7	[1][2]
Appearance	White to off-white solid	
Boiling Point	198.4°C at 760 mmHg	[3]
SMILES	<chem>COc1cncc(Cl)c1</chem>	[2]
InChI Key	TXBHLLHHHQAFNN-UHFFFAOYSA-N	

Spectroscopic Fingerprint

The unambiguous identification of **3-Chloro-5-methoxypyridine** relies on a combination of spectroscopic methods. The expected data provides a reference for quality control and reaction monitoring.

- ¹H NMR (Proton Nuclear Magnetic Resonance):** The spectrum is expected to show three distinct signals in the aromatic region corresponding to the protons on the pyridine ring, and a singlet in the upfield region (~3.8-4.0 ppm) corresponding to the three protons of the methoxy group.
- ¹³C NMR (Carbon-13 Nuclear Magnetic Resonance):** The spectrum will display six unique signals, one for each carbon atom. The chemical shifts will be influenced by the attached atoms (Cl, O, N), providing a clear map of the carbon skeleton.

- **Mass Spectrometry (MS):** The mass spectrum will exhibit a characteristic isotopic pattern for a monochlorinated compound. A molecular ion peak (M^+) will appear at m/z 143.57, accompanied by an $(M+2)^+$ peak at approximately one-third the intensity, corresponding to the natural abundance of the ^{37}Cl isotope.
- **Infrared (IR) Spectroscopy:** The IR spectrum will feature characteristic absorption bands including C-O stretching for the methoxy group, C-Cl stretching, and aromatic C=C and C=N stretching vibrations from the pyridine ring.

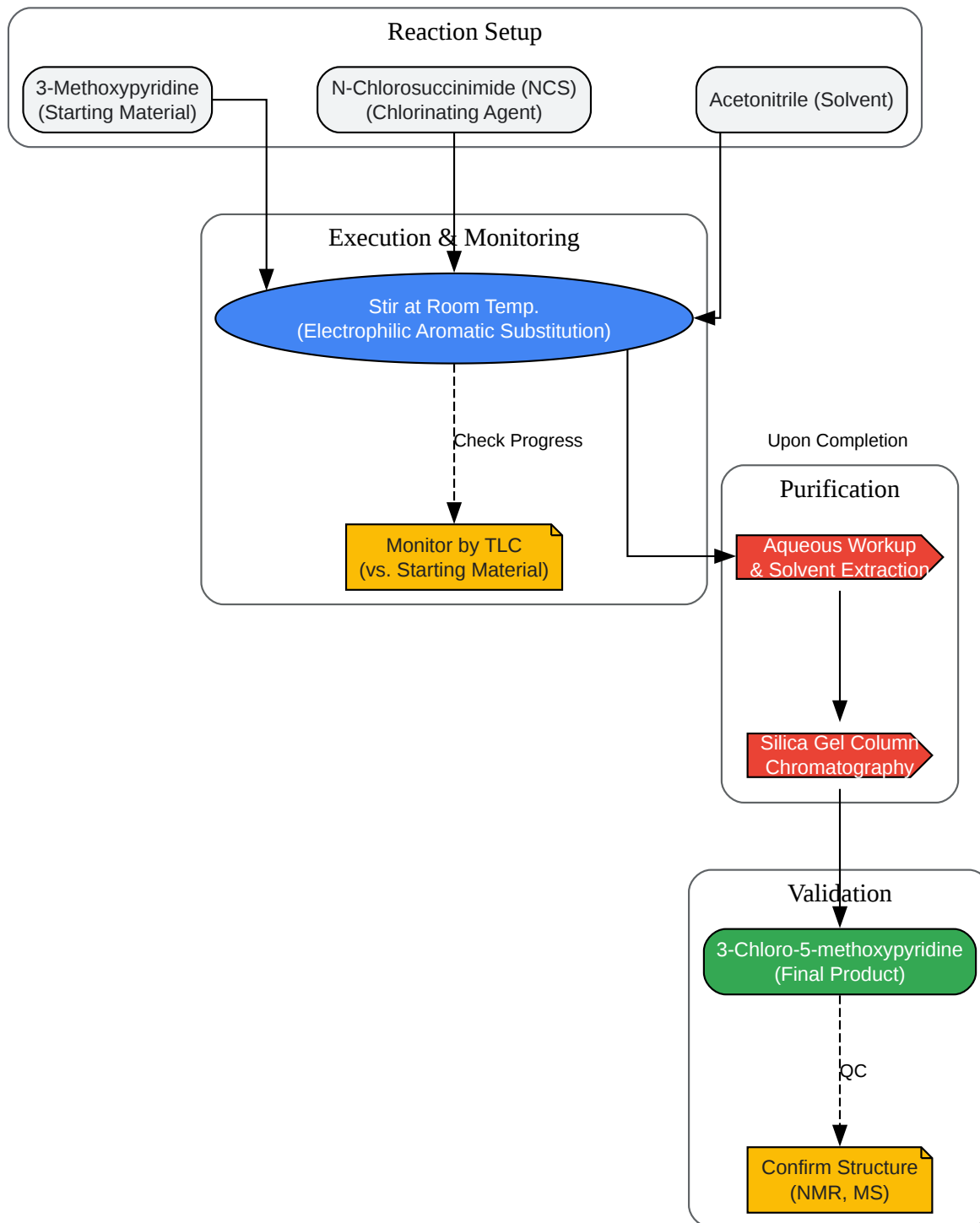
Part 2: Synthesis, Reactivity, and Mechanistic Considerations

The utility of a building block is defined by its accessibility and its reactivity. This section details a validated synthetic approach and discusses the molecule's reactivity profile, which is crucial for planning subsequent chemical transformations.

Recommended Synthetic Protocol

The most direct and reliable synthesis of **3-Chloro-5-methoxypyridine** involves the regioselective electrophilic chlorination of 3-methoxypyridine. The methoxy group acts as an ortho-, para-director; however, in the pyridine ring system, its directing influence and the inherent electronics of the ring favor substitution at the C2, C4, and C6 positions. The C5 position becomes accessible under specific conditions.

Experimental Workflow: Electrophilic Chlorination



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Caption: Workflow for the synthesis of **3-Chloro-5-methoxypyridine**.

Step-by-Step Methodology:

- **Reagent Preparation:** In a clean, dry round-bottom flask equipped with a magnetic stir bar, dissolve 1.0 equivalent of 3-methoxypyridine in anhydrous acetonitrile.
- **Chlorination:** To the stirring solution, add N-Chlorosuccinimide (NCS) (1.05 equivalents) portion-wise over 15 minutes. Causality Note: Portion-wise addition helps to control any potential exotherm and maintain reaction selectivity.
- **Reaction Monitoring:** Allow the reaction to stir at room temperature. Monitor the consumption of the starting material by Thin Layer Chromatography (TLC) using a suitable eluent system (e.g., 20% ethyl acetate in hexanes). The reaction is typically complete within 4-6 hours.
- **Aqueous Workup:** Once the starting material is consumed, quench the reaction by adding deionized water. Transfer the mixture to a separatory funnel and extract three times with ethyl acetate. Self-Validation: The formation of two distinct layers and the transfer of the product to the organic phase confirms successful initial extraction.
- **Washing and Drying:** Combine the organic layers and wash sequentially with saturated sodium bicarbonate solution and brine. Dry the organic layer over anhydrous magnesium sulfate, filter, and concentrate under reduced pressure to yield the crude product.
- **Purification:** Purify the crude residue via flash column chromatography on silica gel, eluting with a gradient of ethyl acetate in hexanes.
- **Final Validation:** Combine the pure fractions and remove the solvent in vacuo. Confirm the identity and purity of the resulting solid by NMR and MS analysis, comparing the data to the expected spectroscopic fingerprint.

Reactivity Profile

The chloro-substituent at the 3-position is the primary handle for synthetic diversification, making it an excellent substrate for palladium-catalyzed cross-coupling reactions. This reactivity is fundamental to its role as a versatile building block.^[4]

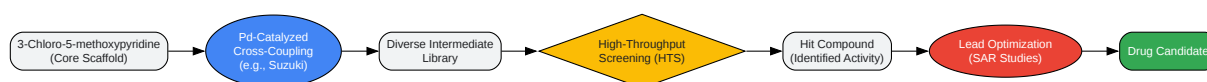
- **Suzuki-Miyaura Coupling:** Reacts readily with aryl or heteroaryl boronic acids to form C-C bonds, enabling the construction of complex biaryl structures.

- Buchwald-Hartwig Amination: Facilitates the formation of C-N bonds by coupling with a wide range of primary and secondary amines, a key transformation in the synthesis of many bioactive molecules.
- Sonogashira Coupling: Can be coupled with terminal alkynes to introduce alkynyl moieties.

Part 3: Application in Drug Discovery and Development

The pyridine scaffold is a "privileged structure" in medicinal chemistry, and the specific functionalization of **3-Chloro-5-methoxypyridine** makes it a valuable intermediate for constructing novel drug candidates. The chloro and methoxy groups are not merely synthetic handles; they play direct roles in modulating the properties of the final molecule.^{[5][6]}

Logical Progression in a Drug Discovery Cascade



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Sources

- 1. 3-Chloro-5-methoxypyridine | [\[frontierspecialtychemicals.com\]](https://frontierspecialtychemicals.com)
- 2. 3-Chloro-5-methoxypyridine - Amerigo Scientific [\[amerigoscientific.com\]](https://amerigoscientific.com)
- 3. 3-Chloro-5-methoxypyridine - Safety Data Sheet [\[chemicalbook.com\]](https://chemicalbook.com)
- 4. benchchem.com [\[benchchem.com\]](https://benchchem.com)

- [5. drughunter.com \[drughunter.com\]](#)
- [6. Synthetic approaches and pharmaceutical applications of chloro-containing molecules for drug discovery: A critical review - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- To cite this document: BenchChem. [3-Chloro-5-methoxypyridine molecular weight]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b183929/docs#3-chloro-5-methoxypyridine-molecular-weight\]](https://www.benchchem.com/product/b183929/docs#3-chloro-5-methoxypyridine-molecular-weight)

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